

Physical and chemical properties of technical grade tetramethrin

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Compound of Interest

Compound Name: Tetramethrin

Cat. No.: B7791046

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An In-depth Technical Guide to the Physical and Chemical Properties of Technical Grade **Tetramethrin**

Introduction

Tetramethrin is a potent, non-systemic, synthetic pyrethroid insecticide known for its rapid knockdown effect on a broad spectrum of insect pests.[1][2] As a Type I pyrethroid, it is a key active ingredient in numerous commercial formulations for indoor and public health applications, targeting pests such as flies, mosquitoes, and cockroaches.[1][3] Technical grade **tetramethrin** is a mixture of stereoisomers, with the [1R,trans] and [1R,cis] isomers exhibiting the highest biological activity.[4] This guide provides a comprehensive overview of the core physical and chemical properties of technical grade **tetramethrin**, detailed experimental protocols for its analysis, and visualizations of its mechanism of action and degradation pathways.

Chemical Identity

- IUPAC Name: (1,3-Dioxo-4,5,6,7-tetrahydroisoindol-2-yl)methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate
- CAS Number: 7696-12-0
- Molecular Formula: C₁₉H₂₅NO₄

- Molecular Weight: 331.41 g/mol
- Synonyms: Phthalthrin, Neo-Pynamin, Bioneopynamin, Multicide

Technical grade **tetramethrin** is a racemic mixture of four stereoisomers, with a typical cis:trans isomer ratio of 1:4.

Physical and Chemical Properties

The physical and chemical properties of technical grade **tetramethrin** are summarized in the tables below. These properties are crucial for formulation development, storage, and safety assessments.

Table 1: General Physical and Chemical Properties

Property	Description	References
Appearance	White to ivory crystalline solid or granules; technical grade can be a colorless to light yellow-brown solid.	
Odor	Slight, characteristic pyrethrum-like odor.	
Physical State	Solid at room temperature.	

Table 2: Quantitative Physical Properties

Property	Value	References
Melting Point (°C)	60 - 80	
Boiling Point (°C)	180 - 190 at 0.1 mmHg (13.3 Pa)	
Density (g/cm³)	1.108 at 20°C	
Vapor Pressure	9.46 x 10 ⁻¹ mPa (7.1 x 10 ⁻⁶ mmHg) at 30°C	
Octanol-Water Partition Coefficient (log P)	4.73	
Refractive Index (n _D)	1.5175 at 21.5°C	

Table 3: Solubility Data

Solvent	Solubility	References
Water	1.83 - 4.6 mg/L at 25-30°C (Sparingly soluble)	
Organic Solvents	Soluble in acetone, ethanol, methanol, hexane, n-octanol, toluene, and xylene.	
Methanol	53 g/kg	
Hexane	20 g/kg	
Xylene	1 kg/kg	

Stability and Reactivity

Table 4: Stability and Reactivity Profile

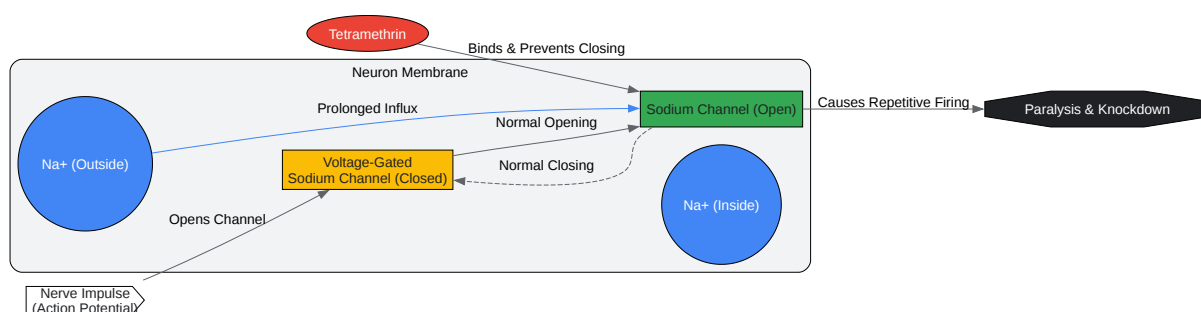
Condition	Stability	References
Thermal Stability	Stable when stored up to 50°C.	
Light and Air	Unstable and subject to degradation upon exposure to light (photolysis) and air.	
pH/Hydrolysis	Unstable under alkaline conditions, which cause rapid hydrolysis. The rate of hydrolysis increases with pH. A study showed a half-life of 2.5 years at pH 7, but only 91 days at pH 8.	
Compatibility	Compatible with most common insecticides and synergists. Incompatible with strong oxidizing agents, strong acids, and strong bases.	
Shelf Life	Has a shelf life of at least 3 years from the manufacturing date when kept in original sealed packaging and stored properly.	
Decomposition	When heated to decomposition, it emits toxic fumes of nitrogen oxides.	

Mandatory Visualizations

Mechanism of Action: Sodium Channel Modulation

Tetramethrin exerts its insecticidal effect by acting as a neurotoxin. Like other Type I pyrethroids, it targets the voltage-gated sodium channels in the insect's nervous system. It binds to the channels, modifying their gating kinetics and causing them to remain open for an

extended period. This leads to a prolonged influx of sodium ions, resulting in membrane depolarization, repetitive nerve firing, and eventual paralysis and death of the insect.

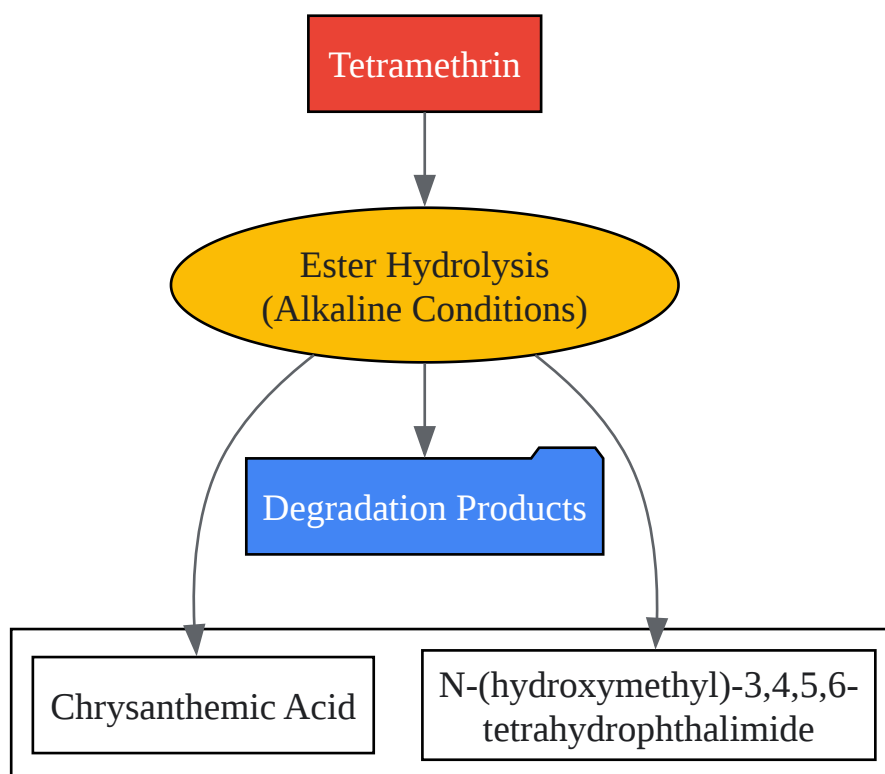


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Caption: Mechanism of action of **Tetramethrin** on insect voltage-gated sodium channels.

Degradation Pathway: Hydrolysis

Tetramethrin is susceptible to hydrolysis, particularly under alkaline conditions. The primary degradation pathway involves the cleavage of the ester linkage, which is a critical step in its environmental breakdown. This process yields chrysanthemic acid and N-(hydroxymethyl)-3,4,5,6-tetrahydrophthalimide. Further degradation can occur, breaking down these initial products.



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Caption: Simplified hydrolysis degradation pathway of **Tetramethrin**.

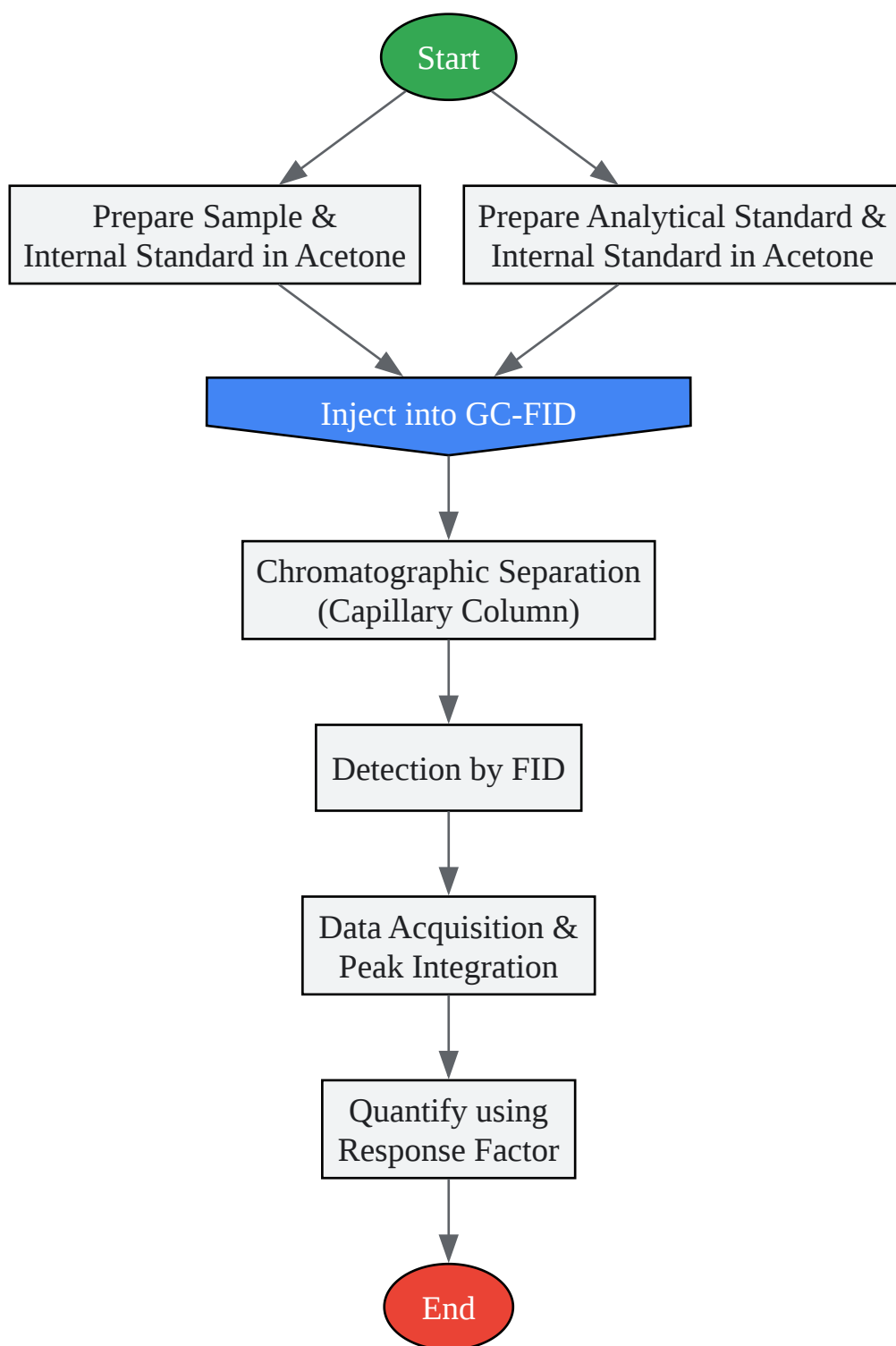
Experimental Protocols

Analysis of Technical Grade Tetramethrin by Gas Chromatography (GC-FID)

This protocol outlines the method for determining the purity of technical grade **tetramethrin**.

- Objective: To quantify the active ingredient in a technical grade sample.
- Principle: The sample is dissolved in a suitable solvent with an internal standard, separated by gas chromatography, and detected by a flame ionization detector (FID). The concentration is determined by comparing the peak area of **tetramethrin** to that of the internal standard.
- Instrumentation:
 - Gas Chromatograph equipped with a Flame Ionization Detector (FID).

- Capillary Column suitable for pyrethroid analysis (e.g., HP-5 or equivalent).
- Data acquisition and processing system.
- Reagents and Standards:
 - Acetone (analytical grade).
 - Tributoxyethyl phosphate or other suitable internal standard.
 - **Tetramethrin** analytical standard.
- Procedure:
 - Standard Preparation: Accurately weigh a known amount of **tetramethrin** analytical standard and the internal standard into a volumetric flask. Dissolve and dilute to volume with acetone.
 - Sample Preparation: Accurately weigh a sample of technical grade **tetramethrin** and the same amount of internal standard into a volumetric flask. Dissolve and dilute to volume with acetone.
 - GC Conditions:
 - Injector Temperature: 250°C
 - Detector Temperature: 270°C
 - Oven Program: Isothermal or a temperature gradient program suitable for separating the isomers from impurities.
 - Carrier Gas: Helium or Nitrogen at a constant flow rate.
 - Analysis: Inject equal volumes of the standard and sample solutions into the GC system.
 - Quantification: Identify the peaks corresponding to **tetramethrin** isomers and the internal standard based on their retention times. Calculate the concentration of **tetramethrin** in the sample using the response factor determined from the standard solution.



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Caption: Experimental workflow for the analysis of technical grade **Tetramethrin** via GC-FID.

Determination of Hydrolysis Rate

This protocol is designed to assess the stability of **tetramethrin** in aqueous solutions at different pH levels.

- Objective: To determine the hydrolysis rate constant and half-life of **tetramethrin** as a function of pH.
- Principle: **Tetramethrin** is dissolved in buffered aqueous solutions at various pH values (e.g., 5, 7, and 9) and maintained at a constant temperature. Aliquots are taken at specific time intervals, and the remaining concentration of **tetramethrin** is determined using High-Performance Liquid Chromatography (HPLC).
- Instrumentation:
 - HPLC system with a UV or Mass Spectrometry (MS) detector.
 - Reversed-phase C18 column.
 - Constant temperature incubator or water bath.
 - pH meter.
- Reagents and Standards:
 - **Tetramethrin** analytical standard.
 - Acetonitrile (HPLC grade).
 - Purified water (HPLC grade).
 - Buffer solutions (pH 5, 7, 9).
- Procedure:
 - Solution Preparation: Prepare sterile buffered aqueous solutions at the target pH values.
 - Incubation: Add a known concentration of **tetramethrin** to each buffer solution. The concentration should be below its water solubility limit. Incubate the solutions in the dark at a constant temperature (e.g., 25°C).

- Sampling: At predetermined time intervals, withdraw an aliquot from each solution. The sampling frequency will depend on the expected degradation rate at each pH.
- Analysis: Immediately analyze the aliquots by HPLC to determine the concentration of remaining **tetramethrin**.
- Data Analysis: Plot the natural logarithm of the **tetramethrin** concentration versus time. The degradation is expected to follow pseudo-first-order kinetics. The rate constant (k) is the negative of the slope of this line. The half-life ($t_{1/2}$) is calculated using the formula: $t_{1/2} = \ln(2) / k$.

Conclusion

Technical grade **tetramethrin** possesses a well-defined set of physical and chemical properties that are fundamental to its application as a fast-acting insecticide. Its high efficacy is balanced by its instability to light and alkaline conditions, which influences its formulation and environmental fate. The analytical methods described provide robust means for quality control and stability assessment, which are critical for researchers and professionals in the fields of drug development, toxicology, and environmental science.

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